

Essential Safety and Logistics for Handling Ioversol Hydrolysate-1

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ioversol hydrolysate-1

Cat. No.: B033358

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling chemical compounds such as **Ioversol hydrolysate-1**. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a safe and efficient research environment. While a specific Safety Data Sheet (SDS) for **Ioversol hydrolysate-1** is not readily available, this document leverages safety data from the closely related parent compound, Ioversol injection, to provide comprehensive procedural guidance. **Ioversol hydrolysate-1** is a hydrolyzate of the non-ionic iodinated contrast agent Ioversol and is intended for research use only.^[1]

Personal Protective Equipment (PPE)

When handling **Ioversol hydrolysate-1**, appropriate personal protective equipment is crucial to minimize exposure and ensure personal safety. The following PPE is recommended:

- **Eye and Face Protection:** Safety glasses with side shields are essential to protect against splashes.^[2] In work areas, an eye wash fountain and quick-drench facilities should be readily accessible.^[2]
- **Skin Protection:** Wear protective gloves and clean, body-covering clothing to prevent skin contact.^[2] Promptly remove the substance from skin, eyes, and clothing.^[2]
- **Respiratory Protection:** Under normal conditions with adequate ventilation, personal respirator usage is not expected to be required.^[2]

Health Hazard Information

Based on the data for Ioversol injection, **Ioversol hydrolysate-1** is not considered a hazardous substance under the OSHA Hazard Communication Standard.^[2] However, it is crucial to adhere to good laboratory and personal hygiene procedures and avoid all unnecessary exposure.^[2]

Potential Health Effects:

- Eye Contact: Splashes may cause mechanical irritation, although no adverse effects are expected.^[2]
- Skin Contact: No adverse health effects are expected.^[3] Minor skin irritation may occur upon contact.^[3]
- Ingestion: Swallowing large amounts may lead to gastrointestinal disturbances.^{[2][3]}
- Inhalation: Not expected to be a health hazard via inhalation.^[2]
- Chronic Exposure: No adverse effects are expected from chronic exposure.^[2]
- Allergies: Individuals with an allergy to iodine or iodinated substances may experience an allergic reaction.^[4]

First Aid Measures

Immediate and appropriate first aid is critical in the event of accidental exposure:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes. If irritation develops, seek medical attention.^[2]
- Skin Contact: Wash the exposed area with soap and water. If irritation develops, get medical advice.^[2]
- Ingestion: If large amounts are swallowed, give water to drink and seek medical advice.^[2]
- Inhalation: First aid measures are not expected to be required.^[2]

Physical and Chemical Properties

Understanding the physical and chemical properties of **loversol hydrolysate-1** is essential for safe handling and storage. The properties listed below are based on loversol injection.

Property	Value
Appearance	Clear, colorless to pale yellow solution[2]
Odor	Odorless[2]
Solubility	Very soluble in water[2]
Boiling Point	Approximately 100°C (212°F)[2]
Melting Point	Approximately 0°C (32°F)[2]
Stability	Stable under ordinary conditions of use and storage. Light sensitive.[2]

Handling and Storage

Proper handling and storage procedures are vital to maintain the integrity of **loversol hydrolysate-1** and ensure a safe laboratory environment.

- Handling: Handle in accordance with good industrial hygiene and safety practices.[3] Avoid all unnecessary exposure.[2]
- Storage: Store at 25°C (77°F), with excursions permitted to 15-30°C (59-86°F).[2] Protect from light.[2]

Spill and Disposal Procedures

In the event of a spill, prompt and correct action is necessary to mitigate any potential hazards.

Spill Cleanup:

- Small Spills: Can be mopped up or flushed to a sewer.

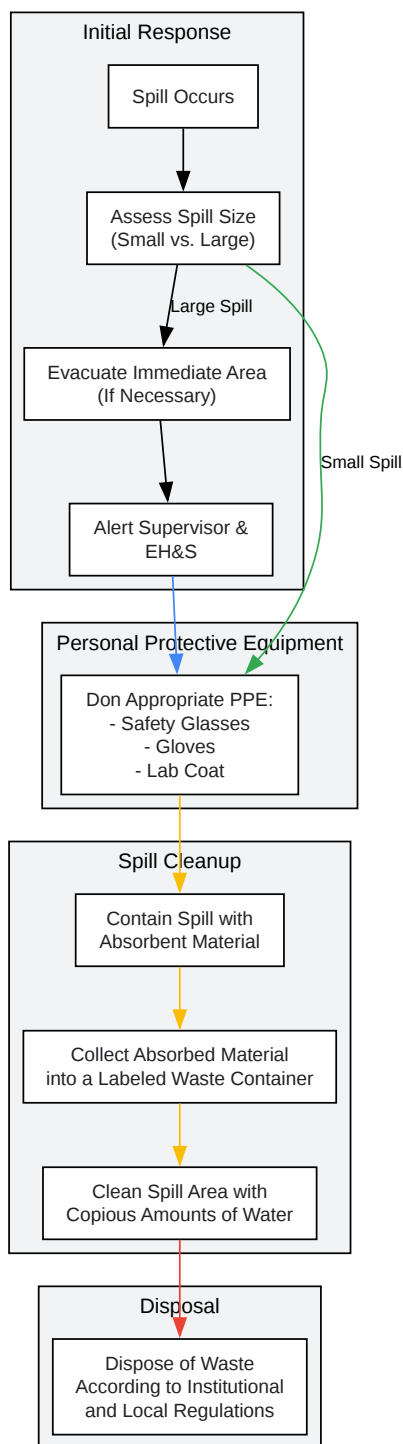
- Large Spills: Should be collected for disposal or absorbed with an inert material and containerized for disposal.[\[2\]](#) Flush any remaining residue with copious amounts of water.[\[2\]](#) Ensure compliance with local, state, and federal regulations.[\[2\]](#)

Disposal:

- Collected spills may be flushed to the sewer with large amounts of water.[\[2\]](#)
- Containerized material may be disposed of in an approved waste facility.[\[2\]](#) If the waste is mixed with medical waste, such as blood or sharps, it must be handled as a biohazard and disposed of accordingly.[\[2\]](#)

Emergency Spill Response Workflow

Ioversol Hydrolysate-1 Spill Response



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Caption: Workflow for **Ioversol Hydrolysate-1** Spill Response.

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- To cite this document: BenchChem. [Essential Safety and Logistics for Handling Ioversol Hydrolysate-1]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b033358#personal-protective-equipment-for-handling-ioversol-hydrolysate-1\]](https://www.benchchem.com/product/b033358#personal-protective-equipment-for-handling-ioversol-hydrolysate-1)

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